

Assessing the Purity of Commercial 4-(4-Aminophenoxy)-N-methylpicolinamide: A Comparative Guide

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Compound of Interest

Compound Name: 4-(4-Aminophenoxy)-N-methylpicolinamide

Cat. No.: B019265

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For researchers, scientists, and professionals in drug development, ensuring the purity of chemical intermediates is paramount to the integrity and success of their work. This guide provides a comparative assessment of the purity of commercial-grade **4-(4-Aminophenoxy)-N-methylpicolinamide**, a key intermediate in the synthesis of the multi-kinase inhibitor sorafenib. The purity of this compound directly influences the quality and impurity profile of the final active pharmaceutical ingredient (API). This guide also examines the purity of its key starting materials, as their quality is a critical determinant of the final product's purity.

Comparative Purity Analysis

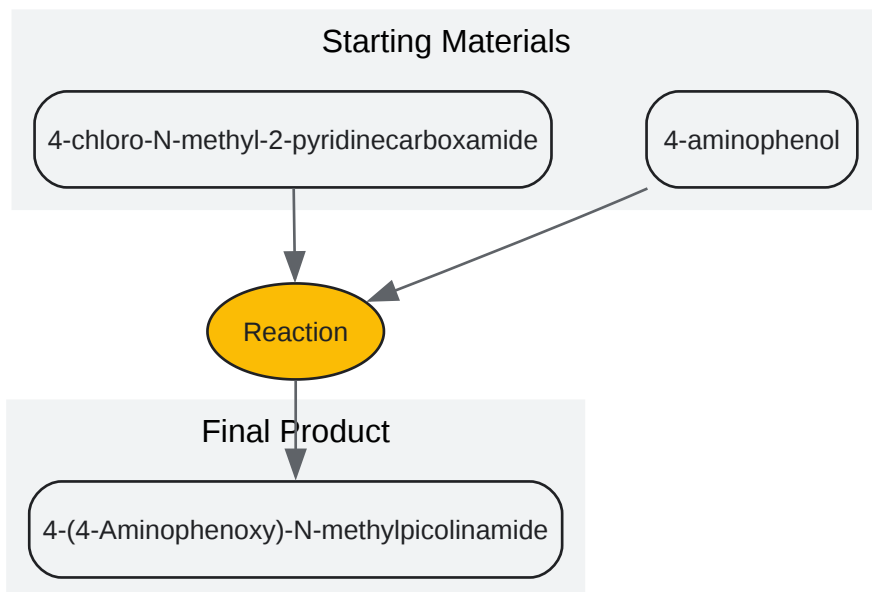
The purity of commercially available **4-(4-Aminophenoxy)-N-methylpicolinamide** and its precursors is typically determined by High-Performance Liquid Chromatography (HPLC). The following table summarizes the advertised purity levels from various commercial suppliers. It is important to note that these are typical values and can vary between batches. Researchers should always refer to the Certificate of Analysis (CoA) for lot-specific data.

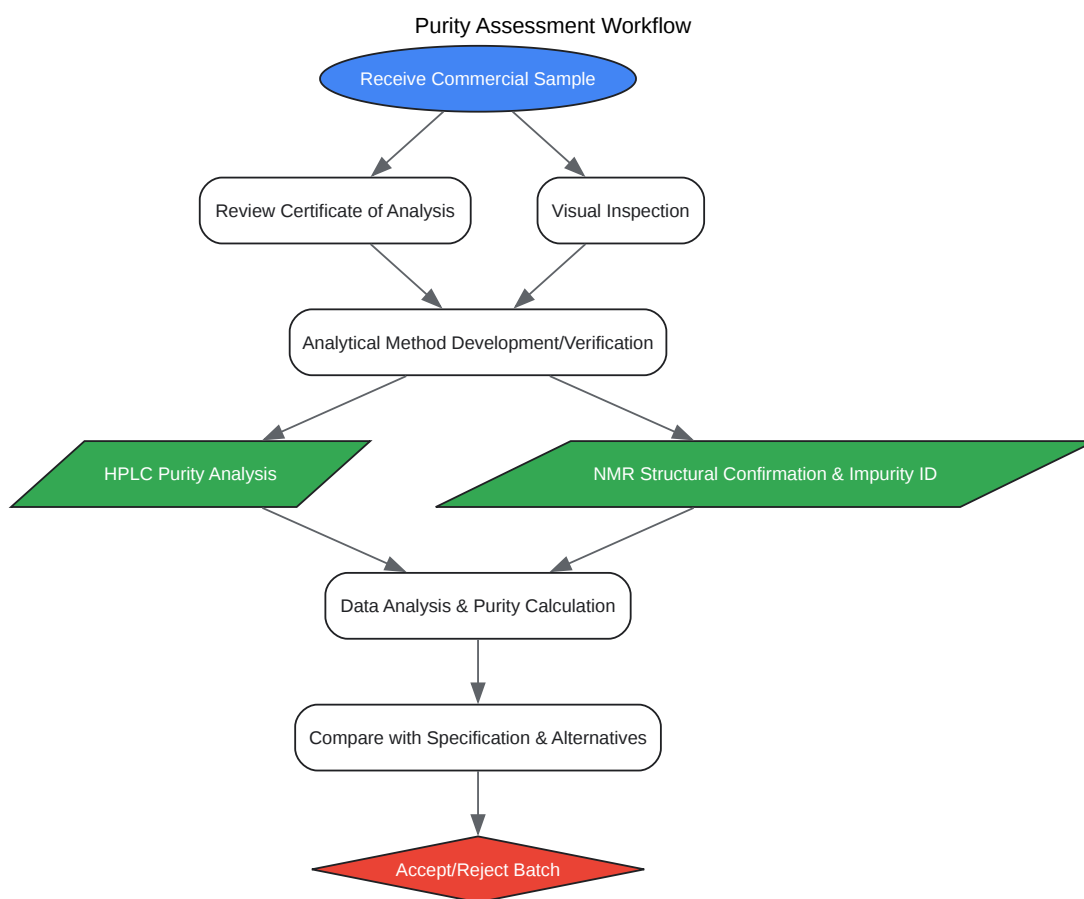
Compound	Supplier Category	Advertised Purity (%)	Analytical Method	Potential Impurities
4-(4-Aminophenoxy)-N-methylpicolinamide	Chemical Supplier A	≥ 99.0	HPLC	Unreacted starting materials, byproducts from side reactions.
Chemical Supplier B	> 98.0	HPLC	Residual solvents, unreacted intermediates.	
Chemical Supplier C	97	HPLC	"Sorafenib impurity A" (denotes the compound itself as a reference standard).	
Alternative 1: 4-chloro-N-methyl-2-pyridinecarboxamide (Starting Material)	Chemical Supplier D	> 98.0	HPLC	Isomeric impurities, residual starting materials from its own synthesis. [1]
Chemical Supplier E	> 99.0	HPLC	Byproducts from the chlorination and amidation steps.	
Alternative 2: 4-Aminophenol (Starting Material)	Chemical Supplier F	≥ 97.0 - 99.8	HPLC, GC-MS	o-Aminophenol, 4-nitrophenol, sodium metabisulfite, moisture. [2]

Signaling Pathways and Logical Relationships

The synthesis of **4-(4-Aminophenoxy)-N-methylpicolinamide** involves the reaction of 4-chloro-N-methyl-2-pyridinecarboxamide and 4-aminophenol. The purity of the final product is logically dependent on the purity of these precursors and the control of the reaction conditions.

Synthesis Pathway of 4-(4-Aminophenoxy)-N-methylpicolinamide





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References

- 1. 4-Chloro-N-methyl-2-pyridinecarboxamide | 220000-87-3 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 2. nbinno.com [nbinno.com]
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